

1,8-Dimethylnaphthalene CAS number and molecular weight

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Compound of Interest

Compound Name: 1,8-Dimethylnaphthalene

Cat. No.: B165263

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An In-depth Technical Guide to 1,8-Dimethylnaphthalene

For Researchers, Scientists, and Drug Development Professionals

Introduction

1,8-Dimethylnaphthalene is a polycyclic aromatic hydrocarbon (PAH) characterized by a naphthalene core substituted with two methyl groups at the 1 and 8 positions. Its unique steric and electronic properties make it a valuable building block in organic synthesis and a subject of interest in materials science. This technical guide provides a comprehensive overview of **1,8-Dimethylnaphthalene**, including its chemical and physical properties, detailed synthesis protocols, and key applications relevant to research and development.

Core Compound Data

The fundamental properties of **1,8-Dimethylnaphthalene** are summarized below, providing a quick reference for laboratory use.

Property	Value	Source(s)
CAS Number	569-41-5	[1]
Molecular Weight	156.22 g/mol	[1]
Molecular Formula	C ₁₂ H ₁₂	[1]
Appearance	Colorless to off-white solid	[2] [3]
Melting Point	59-61 °C	[2] [4]
Boiling Point	270 °C	[4]
Solubility	Insoluble in water; soluble in organic solvents	[5]

Synthesis of 1,8-Dimethylnaphthalene

The synthesis of **1,8-Dimethylnaphthalene** can be achieved through various routes.

Historically, multi-step processes starting from nitrated naphthalene derivatives have been employed.[\[6\]](#) A more contemporary and efficient laboratory-scale synthesis involves the reduction of 1,8-bis(bromomethyl)naphthalene.

Experimental Protocol: Synthesis from 1,8-Bis(bromomethyl)naphthalene

This protocol outlines the reduction of 1,8-bis(bromomethyl)naphthalene to **1,8-Dimethylnaphthalene** using a reducing agent such as lithium aluminum hydride.

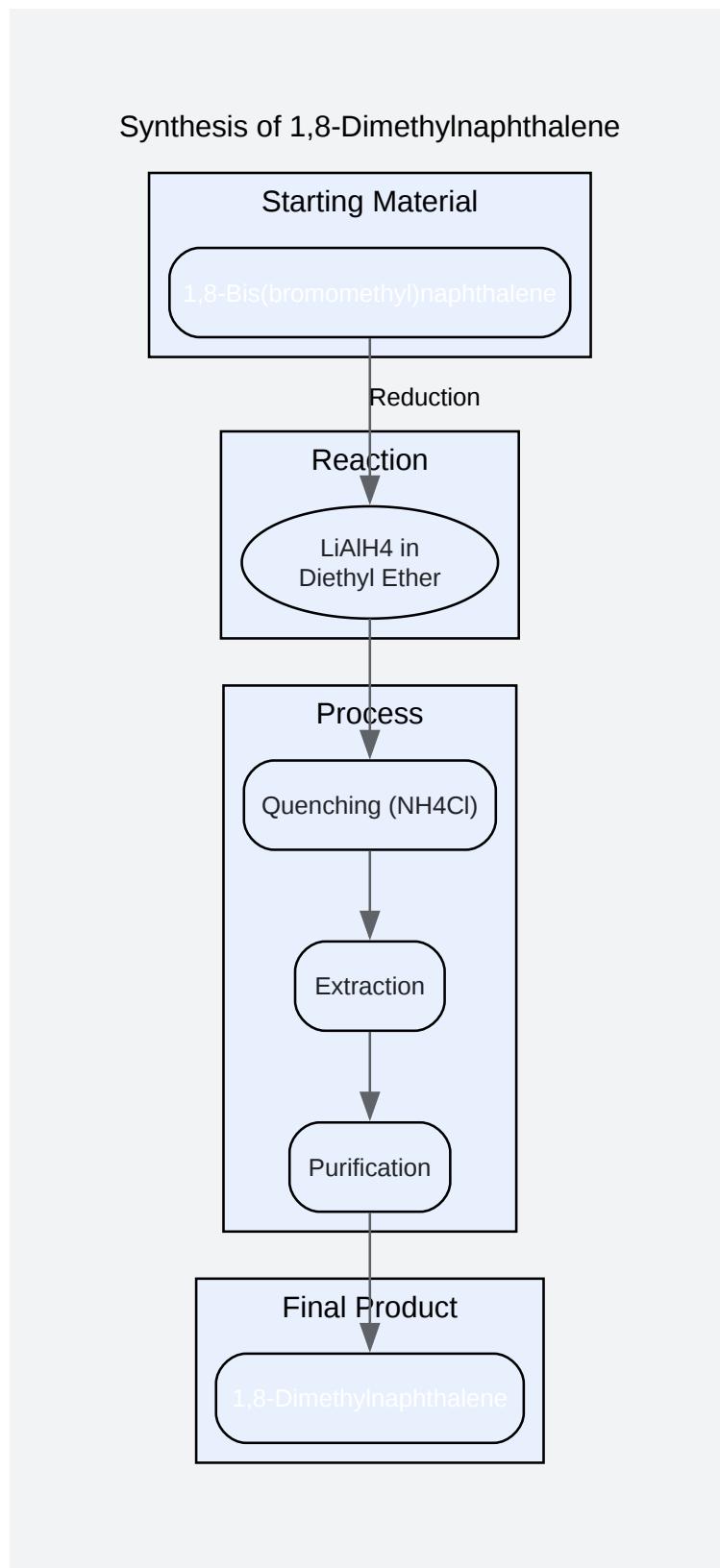
Materials:

- 1,8-Bis(bromomethyl)naphthalene
- Lithium aluminum hydride (LiAlH₄)
- Anhydrous diethyl ether
- Saturated aqueous solution of ammonium chloride (NH₄Cl)

- Anhydrous sodium sulfate (Na₂SO₄)
- Standard glassware for organic synthesis (round-bottom flask, condenser, dropping funnel, etc.)
- Magnetic stirrer
- Nitrogen or argon atmosphere setup

Procedure:

- **Setup:** A dry three-necked round-bottom flask equipped with a magnetic stirrer, a reflux condenser, and a dropping funnel under a nitrogen or argon atmosphere is charged with a suspension of lithium aluminum hydride in anhydrous diethyl ether.
- **Reaction:** A solution of 1,8-bis(bromomethyl)naphthalene in anhydrous diethyl ether is added dropwise to the LiAlH₄ suspension with stirring. The reaction mixture is then stirred at room temperature or gently heated under reflux until the starting material is consumed, as monitored by thin-layer chromatography (TLC) or gas chromatography (GC).
- **Quenching:** The reaction is carefully quenched by the slow addition of a saturated aqueous solution of ammonium chloride.
- **Extraction:** The resulting mixture is filtered, and the organic layer is separated. The aqueous layer is extracted with diethyl ether. The combined organic layers are washed with brine, dried over anhydrous sodium sulfate, and filtered.
- **Purification:** The solvent is removed under reduced pressure using a rotary evaporator to yield the crude product. The crude **1,8-Dimethylnaphthalene** can be further purified by column chromatography on silica gel or by recrystallization from a suitable solvent such as ethanol to afford the pure product.[\[3\]](#)



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Synthetic workflow for **1,8-Dimethylnaphthalene**.

Chemical Reactivity and Applications

1,8-DimethylNaphthalene serves as a versatile precursor in the synthesis of more complex molecules. Its primary applications are in the fields of coordination chemistry and materials science.

- **Ligand Synthesis:** The peri-disposed methyl groups can be functionalized to create unique pincer-type ligands. For example, diphosphine ligands with a **1,8-dimethylNaphthalene** backbone have been synthesized and their palladium complexes studied for potential catalytic applications.^[7]
- **Organic Synthesis:** It is used as a starting material for the production of various organic compounds, including dyes, pigments, and fragrances.^[2]
- **Chemical Research:** **1,8-DimethylNaphthalene** has been utilized in studies of chemical reactions, such as nitration and photo-oxygenation, to investigate reaction mechanisms.^[4]

Role in Research and Drug Development

While the broader naphthalene scaffold is a common motif in many marketed drugs, there is limited specific information on the direct biological activity or drug development applications of **1,8-DimethylNaphthalene** itself. Its primary role in a research context, particularly relevant to drug development, is through its deuterated analog, **1,8-DimethylNaphthalene-D12**.

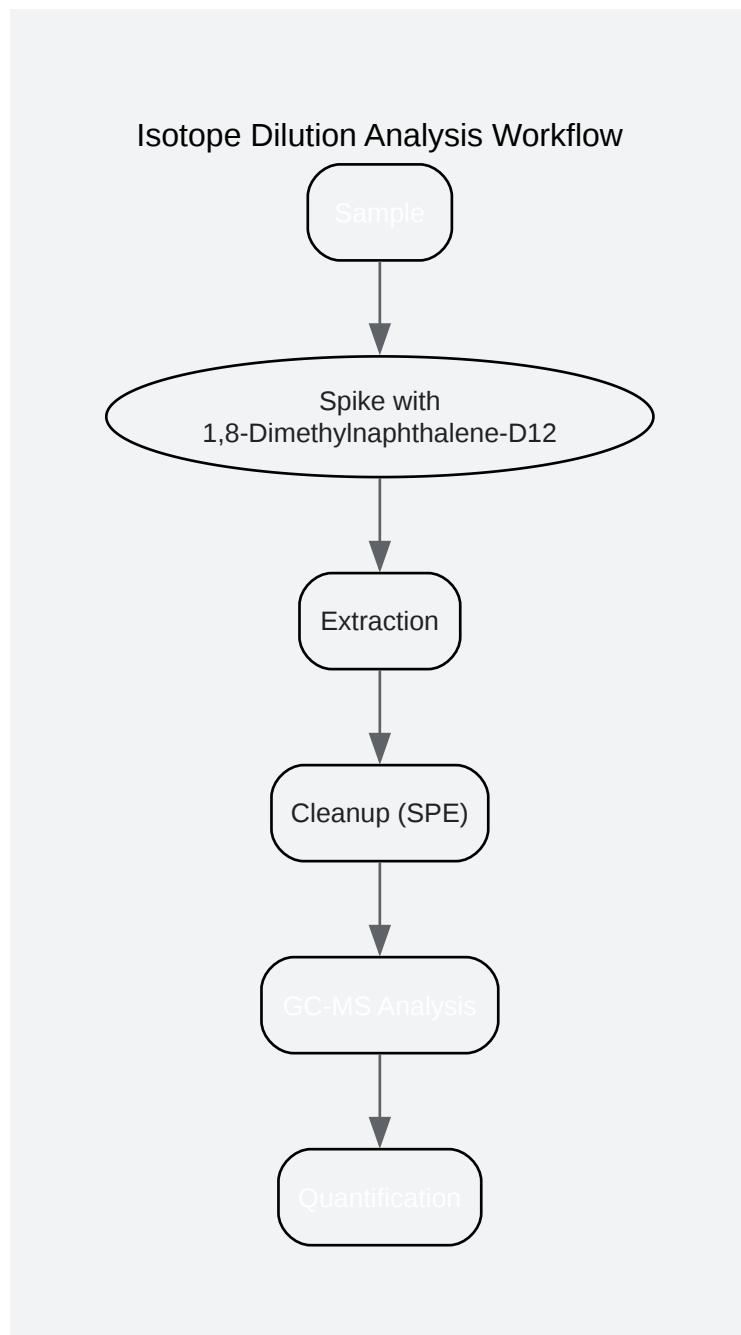
Application of **1,8-DimethylNaphthalene-D12** as an Internal Standard

1,8-DimethylNaphthalene-D12 is widely used as an internal standard in isotope dilution mass spectrometry (IDMS) for the quantitative analysis of PAHs in various environmental and biological matrices.^[8] The use of a deuterated standard is crucial for accurate quantification as it corrects for the loss of the analyte during sample preparation and analysis.^[9]

Experimental Protocol: Isotope Dilution Analysis Workflow

- **Sample Preparation:** A known amount of the sample (e.g., sediment, tissue) is homogenized.

- Spiking: A precise amount of **1,8-Dimethylnaphthalene-D12** solution is added to the sample as an internal standard.
- Extraction: The analytes, along with the internal standard, are extracted from the sample matrix using an appropriate solvent and technique (e.g., Soxhlet extraction, sonication).
- Cleanup: The extract may be purified using techniques like solid-phase extraction (SPE) to remove interfering substances.
- Analysis: The final extract is analyzed by gas chromatography-mass spectrometry (GC-MS). The concentration of the target analyte is determined by comparing its response to that of the known amount of the deuterated internal standard.[\[5\]](#)



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